

butenafine hydrochloride versus terbinafine naftifine efficacy

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Butenafine Hydrochloride

CAS No.: 101827-46-7

Cat. No.: S567747

[Get Quote](#)

Efficacy Comparison: Butenafine vs. Terbinafine

The table below summarizes key efficacy findings from comparative clinical trials.

Aspect	Butenafine 1% Cream	Terbinafine 1% Cream
Overall Efficacy (Tinea Cruris) [1]	Effective treatment rate: 92.31% at 42 days.	Effective treatment rate: 81.08% at 42 days.
Mycological Cure (Tinea Cruris) [1]	94.87% at 42 days.	62.16% at 42 days.
Speed of Cure (Tinea Pedis) [2] [3] [4]	90% of patients cured at 1 week .	80% of patients cured at 2 weeks (0% at 1 week).
Mechanism of Action	Inhibits squalene epoxidase, leading to ergosterol deficiency and toxic squalene accumulation [1] [5].	Inhibits squalene epoxidase, leading to ergosterol deficiency and toxic squalene accumulation [1] [6].
Fungal Spectrum	Active against <i>T. rubrum</i> , <i>T. mentagrophytes</i> , <i>E. floccosum</i> ; shows	Active against most dermatophytes [6].

Aspect	Butenafine 1% Cream	Terbinafine 1% Cream
	superior activity against <i>C. albicans</i> compared to terbinafine [5].	

Experimental Protocols from Key Studies

To evaluate and compare the efficacy of these antifungals, researchers have employed rigorous clinical trial designs. Here are the methodologies from two pivotal studies.

Protocol for Tinea Cruris Study [1]

- **Objective:** To compare the efficacy of Butenafine 1% cream versus Terbinafine 1% cream in treating Tinea cruris.
- **Trial Design:** A clinical study with 76 male patients aged 18-61.
- **Patient Selection:** Patients had at least three signs/symptoms (e.g., pruritus, erythema, scaling) and a positive KOH microscopy test. Those with other systemic disorders were excluded.
- **Group Allocation:** Patients were divided into two groups: Regimen I (n=37) used Terbinafine, and Regimen II (n=39) used Butenafine.
- **Treatment Regimen:** Patients applied the medication once daily for 2 weeks.
- **Evaluation Points:** Clinical and mycological (KOH and culture) assessments were performed on days 7, 14, and 42 (follow-up).
- **Primary Efficacy Endpoints:** Mycological cure, overall cure (mycological + clinical), and effective treatment.

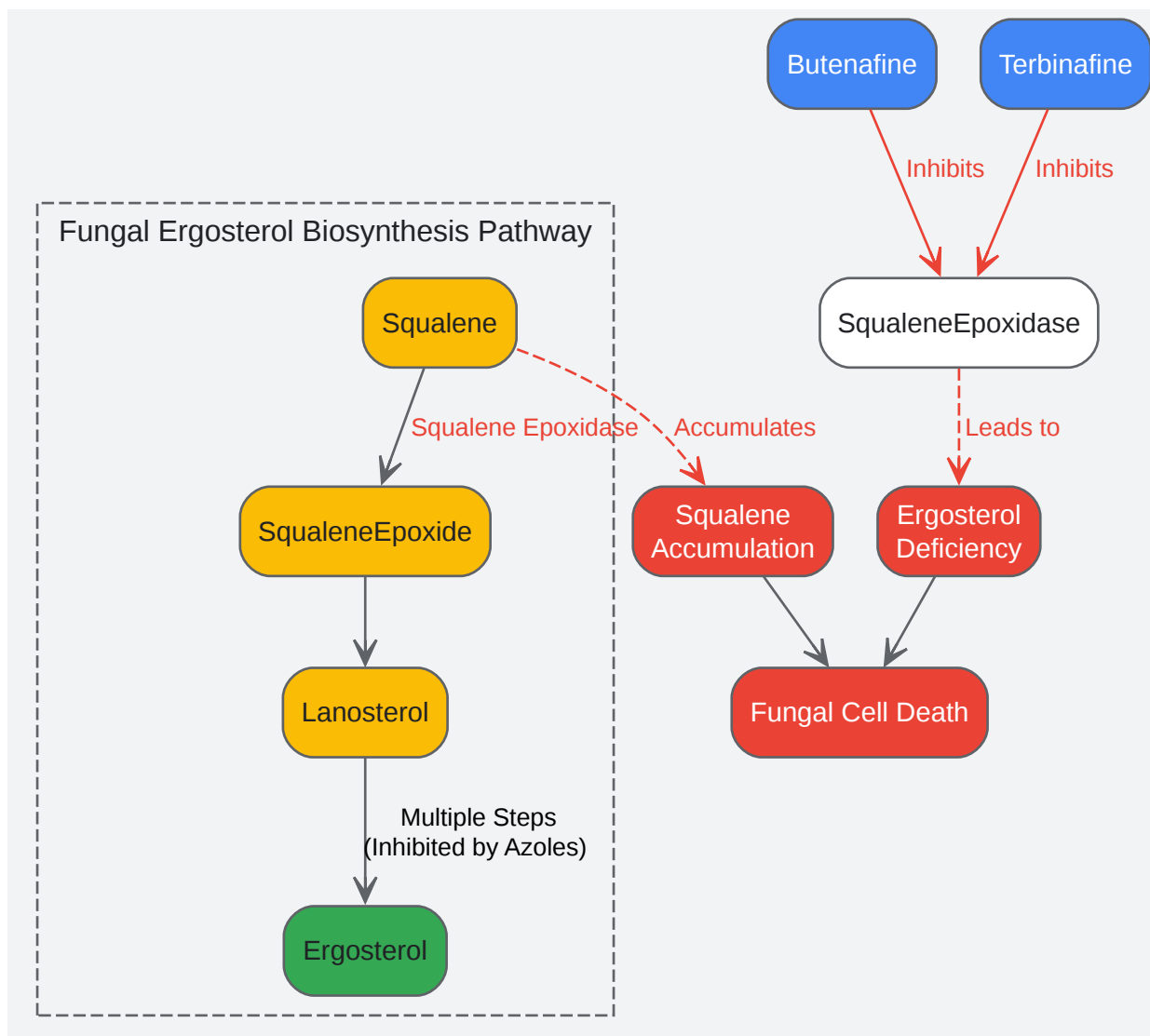
Protocol for Tinea Pedis Study [2] [3] [4]

- **Objective:** To compare the clinical efficacy and tolerability of Butenafine 1% cream with Terbinafine 1% cream in treating plantar or moccasin-type tinea pedis.
- **Trial Design:** A placebo-controlled, double-blind study.
- **Patient Selection:** 60 men with culture-confirmed tinea pedis.
- **Group Allocation:** Participants were sequentially randomized into three parallel groups: Butenafine, Terbinafine, and placebo.
- **Treatment Regimen:** Patients applied the trial medication once daily at bedtime for 5 days a week, for a maximum of 2 weeks. Those cured during the treatment were allowed to discontinue early.
- **Evaluation Points:** Patients were examined weekly.

- **Definition of Cure:** The primary criterion was mycological cure (negative KOH test and negative fungal culture).

Mechanism of Action Pathway

Butenafine and terbinafine share a similar fungicidal mechanism of action, which is distinct from the azole class of antifungals. The following diagram illustrates their specific target in the ergosterol biosynthesis pathway.



[Click to download full resolution via product page](#)

This diagram illustrates the shared fungicidal mechanism of butenafine and terbinafine. By inhibiting the enzyme **squalene epoxidase** [1] [5] [6], they simultaneously cause:

- **Toxic intracellular accumulation of squalene** [5] [6].
- **Deficiency of ergosterol**, an essential component of the fungal cell membrane [1] [5].

This dual action results in fungal cell death, making these drugs **fungicidal**, which may contribute to lower relapse rates compared to fungistatic agents.

Key Insights for Professionals

- **Speed of Action:** Butenafine's significantly faster mycological cure rate, evident within the first week of treatment for tinea pedis, could be a critical factor in clinical settings where rapid results are desired [2] [3] [4].
- **Clinical vs. Mycological Cure:** Note that clinical cure rates (based on lesion appearance) often lag behind mycological cure. A treatment can be mycologically effective (killing the fungus) while the skin takes longer to heal fully [7].
- **Broader Spectrum:** Butenafine's noted superior activity against *Candida albicans* may make it a more versatile choice in cases where differentiation from dermatophyte infection is challenging [5].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Studies on comparison of the efficacy of terbinafine 1% cream and... [pmc.ncbi.nlm.nih.gov]
2. Butenafine 1% versus terbinafine 1% in cream for the ... [scholars.mssm.edu]
3. 1% Versus Butenafine 1% Terbinafine [medscape.com]
4. 1% versus Butenafine 1% in Cream for the Treatment of... Terbinafine [link.springer.com]
5. Butenafine [en.wikipedia.org]
6. Terbinafine - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]

7. One-week therapy with twice-daily butenafine 1% cream ... [sciencedirect.com]

To cite this document: Smolecule. [butenafine hydrochloride versus terbinafine naftifine efficacy].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b567747#butenafine-hydrochloride-versus-terbinafine-naftifine-efficacy>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com